

A Technical Guide to DL-Mannitol-13C6: Key Suppliers, Availability, and Experimental Applications

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Compound of Interest

Compound Name: *DL-Mannitol-13C*

Cat. No.: *B12419977*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the key suppliers, availability, and experimental applications of **DL-Mannitol-13C6**. This isotopically labeled sugar alcohol is a valuable tool in metabolic research, drug development, and clinical diagnostics. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing **DL-Mannitol-13C6** and effectively incorporating it into their experimental workflows.

Key Suppliers and Availability of DL-Mannitol-13C6

The following tables summarize the key suppliers of **DL-Mannitol-13C6**, along with product specifications and availability. This information has been compiled from publicly available data on the suppliers' websites. Researchers should always verify the most current information with the respective suppliers.

Supplier and Product Overview

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight
Sigma-Aldrich	D-Mannitol-13C6	287112-34-9	HO13CH2[13CH(OH)]413CH2OH	188.13
MedchemExpress	D-Mannitol-13C6	287112-34-9	13C6H14O6	188.13
Santa Cruz Biotechnology	D-[UL-13C6]mannitol	287112-34-9	(13C)6H14O6	188.13
CP Lab Safety	D-[UL-13C6]mannitol	287112-34-9	(13C)6H14O6	188.13
LGC Standards	D-Mannitol-UL-13C6	-	13C6H14O6	188.13

Product Specifications

Supplier	Isotopic Purity	Chemical Purity (Assay)	Form
Sigma-Aldrich	99 atom % 13C	99% (CP)	Solid
MedchemExpress	Not specified	≥98.0%	Solid
Santa Cruz Biotechnology	Not specified	Not specified	Solid
CP Lab Safety	Not specified	Not specified	Solid
LGC Standards	Not specified	Not specified	Neat

Availability and Packaging

Supplier	Available Quantities
Sigma-Aldrich	Custom packaging available upon request.
MedchemExpress	1 mg, 5 mg, 10 mg, 50 mg, 100 mg
Santa Cruz Biotechnology	Inquire for availability
CP Lab Safety	100 mg
LGC Standards	5 mg, 50 mg

Experimental Protocols

This section details methodologies for key experiments utilizing **DL-Mannitol-13C6**.

Measurement of Intestinal Permeability

DL-Mannitol-13C6 is a valuable tool for assessing intestinal permeability, as its use can overcome the issue of baseline contamination from dietary mannitol.[\[1\]](#)[\[2\]](#)

Objective: To measure intestinal permeability in vivo by quantifying the urinary excretion of orally administered **DL-Mannitol-13C6**.

Materials:

- **DL-Mannitol-13C6**
- Lactulose (optional, as a marker for paracellular transport)
- Deionized water
- Urine collection containers
- High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) system

Methodology:

- **Subject Preparation:** Subjects should fast overnight. A baseline urine sample is collected before the administration of the test solution.^[1]
- **Test Solution Administration:** A solution containing a known amount of **DL-Mannitol-13C6** (e.g., 100 mg) and, optionally, lactulose (e.g., 1 g) dissolved in water (e.g., 250 mL) is orally administered to the subjects.^[1]
- **Urine Collection:** Urine is collected over a specified period, typically in fractions (e.g., 0-2 hours, 2-8 hours, and 8-24 hours).^[1]
- **Sample Preparation:** An internal standard (e.g., a known concentration of a related labeled compound) is added to a specific volume of each urine sample (e.g., 25 µL of urine diluted with 250 µL of internal standard solution).^[1]
- **HPLC-MS/MS Analysis:** The prepared urine samples are analyzed by HPLC-MS/MS to separate and quantify the concentrations of **DL-Mannitol-13C6** and lactulose. The mass spectrometer is operated in multiple-reaction monitoring (MRM) mode to specifically detect the parent and daughter ions of the labeled mannitol.^[1]
- **Data Analysis:** The amount of excreted **DL-Mannitol-13C6** in each urine fraction is calculated and expressed as a percentage of the ingested dose. An increased excretion is indicative of increased intestinal permeability.

Use as an Osmotic Agent in Cell Culture

Mannitol is frequently used to induce osmotic stress in cell culture experiments to study cellular responses to hypertonicity.

Objective: To investigate the effects of osmotic stress on cultured cells using DL-Mannitol.

Materials:

- DL-Mannitol
- Appropriate cell culture medium
- Cultured cells (e.g., bovine aortic endothelial cells)

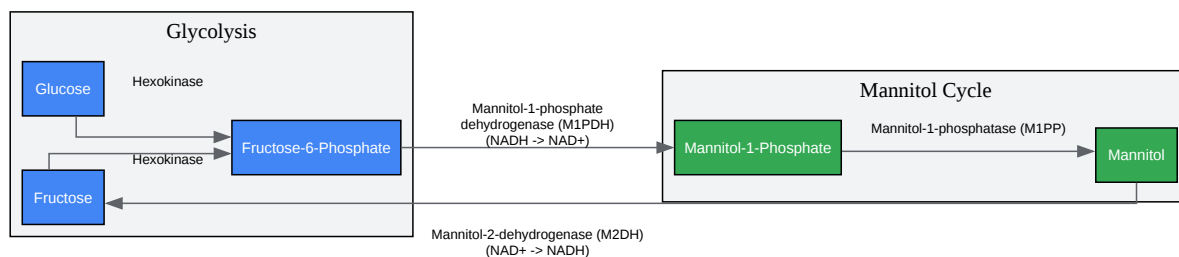
- Sterile water or phosphate-buffered saline (PBS) for dissolving mannitol
- Incubator (37°C, 5% CO₂)
- Assay-specific reagents (e.g., for apoptosis or protein analysis)

Methodology:

- **Cell Culture:** Cells are cultured to the desired confluency in their standard growth medium.
- **Preparation of Mannitol Solution:** A stock solution of DL-Mannitol is prepared by dissolving it in sterile water or PBS and filtering it through a 0.22 µm filter to ensure sterility.
- **Treatment:** The cell culture medium is replaced with a medium containing the desired final concentration of mannitol (e.g., 50 mM, 150 mM, 250 mM, 400 mM). A control group of cells should be maintained in the standard medium.[\[3\]](#)
- **Incubation:** The cells are incubated with the mannitol-containing medium for the desired duration of the experiment (e.g., 12, 24, or 48 hours).[\[3\]](#)
- **Downstream Analysis:** Following the incubation period, the cells can be harvested and analyzed for various endpoints, such as:
 - **Cell Viability and Proliferation:** Assessed using assays like MTT or CCK-8.[\[3\]](#)
 - **Apoptosis:** Detected by methods such as DAPI staining, TUNEL assay, or DNA fragmentation assays.
 - **Signaling Pathway Activation:** Analyzed by Western blotting for key signaling proteins (e.g., p38 MAPK).

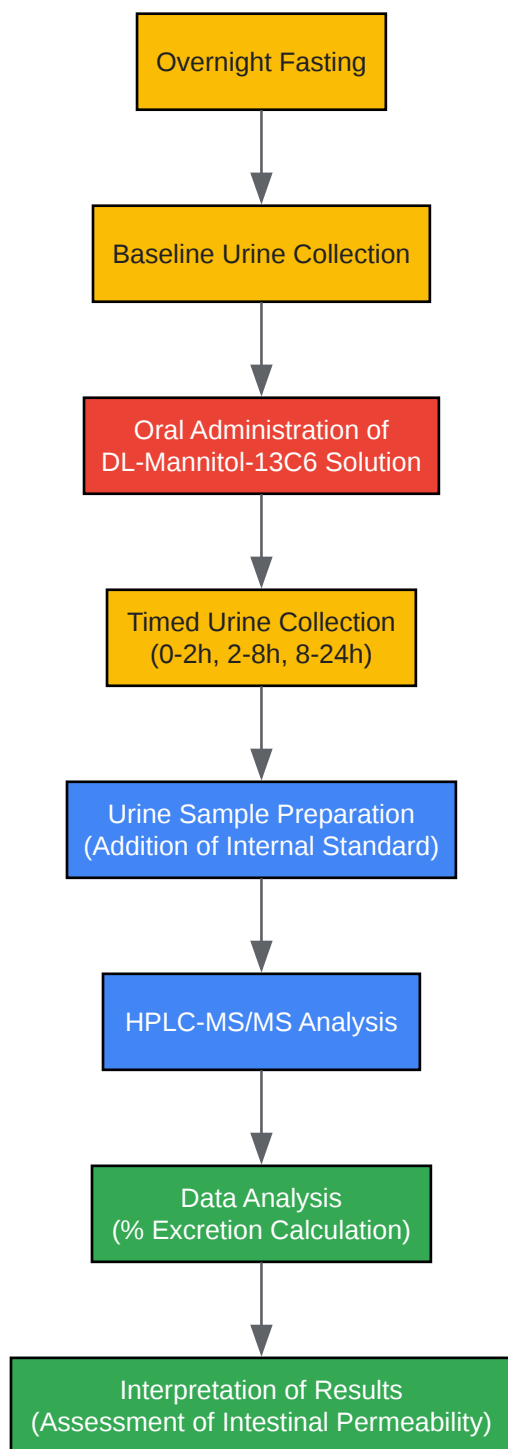
Visualizations

The following diagrams, generated using the DOT language, illustrate a key metabolic pathway involving mannitol and a typical experimental workflow.



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Caption: Fungal Mannitol Metabolism Pathway.



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Caption: Experimental Workflow for Intestinal Permeability Assessment.

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